

N,N-Dimethyl-idarubicin solubility and stability issues

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Compound of Interest

Compound Name: *N,N-Dimethyl-idarubicin*

Cat. No.: *B15571044*

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Technical Support Center: N,N-Dimethyl-idarubicin

This technical support center provides guidance on the solubility and stability of **N,N-Dimethyl-idarubicin** for researchers, scientists, and drug development professionals.

Disclaimer: Specific experimental data on the solubility and stability of **N,N-Dimethyl-idarubicin** are limited in publicly available literature. The quantitative data and handling recommendations provided below are primarily based on studies of its parent compound, idarubicin. These should serve as a starting point for your experiments, and in-house validation is strongly recommended.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **N,N-Dimethyl-idarubicin**?

A1: Based on information for the parent compound idarubicin and related anthracyclines, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.[1] For **N,N-Dimethyl-idarubicin**-trisaccharide, it is suggested that it may dissolve in DMSO, and if not, other solvents like water, ethanol, or Dimethylformamide (DMF) could be tested.[2]

Q2: What is the expected solubility of **N,N-Dimethyl-idarubicin**?

A2: While specific quantitative data for **N,N-Dimethyl-idarubicin** is not readily available, the solubility of the parent compound, idarubicin hydrochloride, provides a useful reference. The N,N-dimethylation may influence solubility.

Table 1: Solubility of Idarubicin Hydrochloride

Solvent	Approximate Solubility	Reference
DMSO	~10 mg/mL	[1]
Dimethylformamide (DMF)	~10 mg/mL	[1]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[1]

| Water | Sparingly soluble [[3] |

Q3: How should I prepare aqueous solutions of **N,N-Dimethyl-idarubicin** for cell-based assays?

A3: Due to the low aqueous solubility of anthracyclines, it is recommended to first dissolve the compound in DMSO to create a concentrated stock solution. This stock can then be serially diluted with your aqueous buffer or cell culture medium to the final desired concentration.[1] It is crucial to ensure the final concentration of DMSO in your experiment is low enough to not affect the cells (typically <0.5%).

Q4: What are the recommended storage conditions for **N,N-Dimethyl-idarubicin**?

A4: As a solid, **N,N-Dimethyl-idarubicin** should be stored at -20°C for long-term stability (years).[2] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or -20°C for up to 1 month.[2] Aqueous solutions are not recommended for storage for more than one day.[1]

Table 2: Stability and Storage of Anthracyclines

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 3 years	[2]
Solid Powder	4°C	~2 years	[2]
In Solvent (e.g., DMSO)	-80°C	6 months	[2]
In Solvent (e.g., DMSO)	-20°C	1 month	[2]

| Diluted Aqueous Solution | 2°C–8°C (light protected) | Up to 28 days (for Idarubicin) |[4] |

Q5: What are the signs of **N,N-Dimethyl-idarubicin** degradation?

A5: Visual signs of degradation can include a change in the color of the solution or the formation of precipitates. Forced degradation studies on idarubicin show it is unstable under acidic and alkaline hydrolysis, as well as oxidation at room temperature.[5][6] Degradation can lead to the formation of products such as desacetylidarubicin and deglucosaminyldarubicin.[5][6]

Q6: What safety precautions should be taken when handling **N,N-Dimethyl-idarubicin**?

A6: **N,N-Dimethyl-idarubicin**, like other anthracyclines, should be handled as a potent cytotoxic and hazardous compound. Always use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.[7][8] All handling of the solid compound and concentrated solutions should be performed in a chemical fume hood or a biological safety cabinet.

Troubleshooting Guide

Problem	Possible Cause(s)	Suggested Solution(s)
Compound fails to dissolve in DMSO.	Insufficient solvent volume. Compound has low solubility at room temperature.	Ensure you are using the correct solvent-to-compound ratio. Gently warm the solution (e.g., to 37°C) for a short period. Use sonication to aid dissolution.
Precipitate forms upon dilution into aqueous buffer/media.	The aqueous solubility limit has been exceeded.	Ensure the final concentration is within the aqueous solubility limits. Prepare intermediate dilutions in your buffer/media. Ensure the DMSO stock solution is fully dissolved before dilution.
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage or handling. Repeated freeze-thaw cycles of stock solutions.	Prepare fresh working solutions for each experiment from a properly stored stock aliquot. Avoid storing diluted aqueous solutions. Store stock solutions in small, single-use aliquots.
The color of the stock solution has changed.	Chemical degradation of the compound.	Discard the solution and prepare a fresh one from the solid compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Allow the vial of solid **N,N-Dimethyl-idarubicin** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: Determine the required volume of DMSO. For example, to make a 10 mM stock solution from 1 mg of **N,N-Dimethyl-idarubicin** (Molar Mass to be confirmed for the specific salt form, e.g., ~767.82 g/mol for the trisaccharide[2]), the calculation would be:

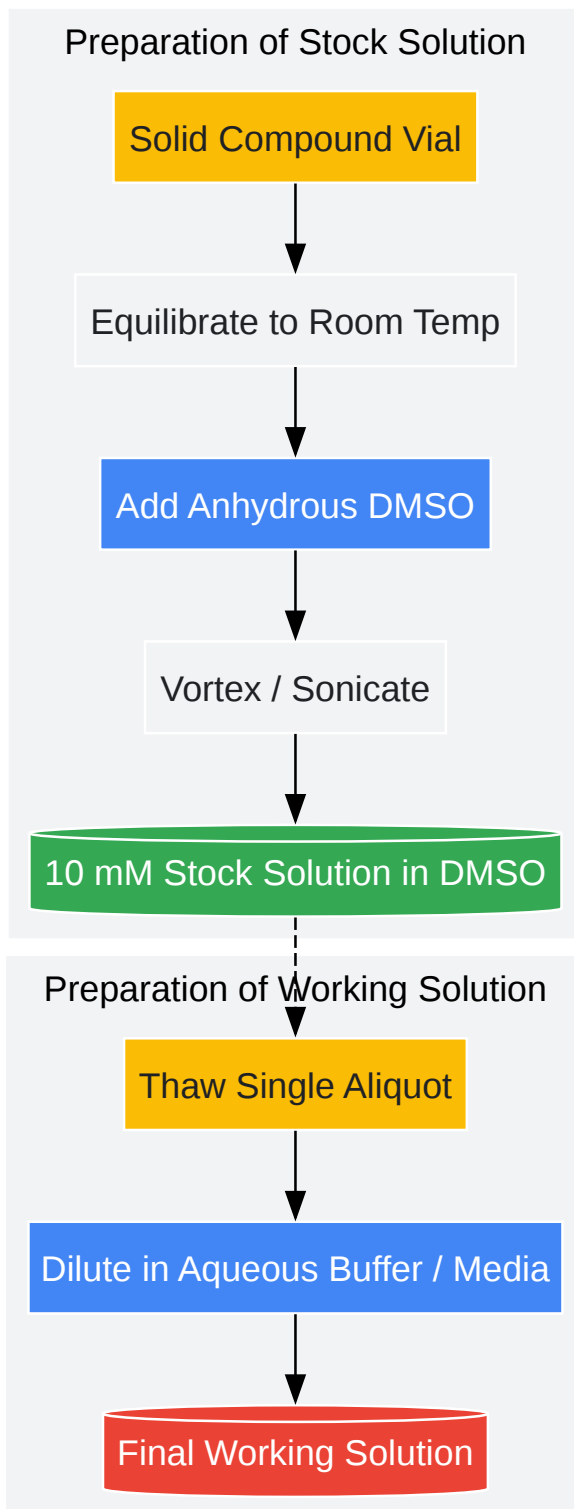
- $\text{Volume (L)} = (\text{Mass (g)} / \text{Molar Mass (g/mol)}) / \text{Concentration (mol/L)}$
- Dissolution: Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming (37°C) may be applied if necessary.
- Storage: Aliquot the stock solution into single-use vials and store at -80°C.

Protocol 2: Preparation of a 100 nM Working Solution in Cell Culture Media

- Thawing: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution (e.g., 100 µM) by diluting the 10 mM stock 1:100 in cell culture medium.
- Final Dilution: Further dilute the intermediate solution (or the stock solution) into the final volume of cell culture medium to achieve the desired final concentration of 100 nM. Ensure the final DMSO concentration is below the tolerance level for your cell line (e.g., <0.1%).
- Use Immediately: Use the freshly prepared working solution for your experiment. Do not store aqueous working solutions.

Visualizations

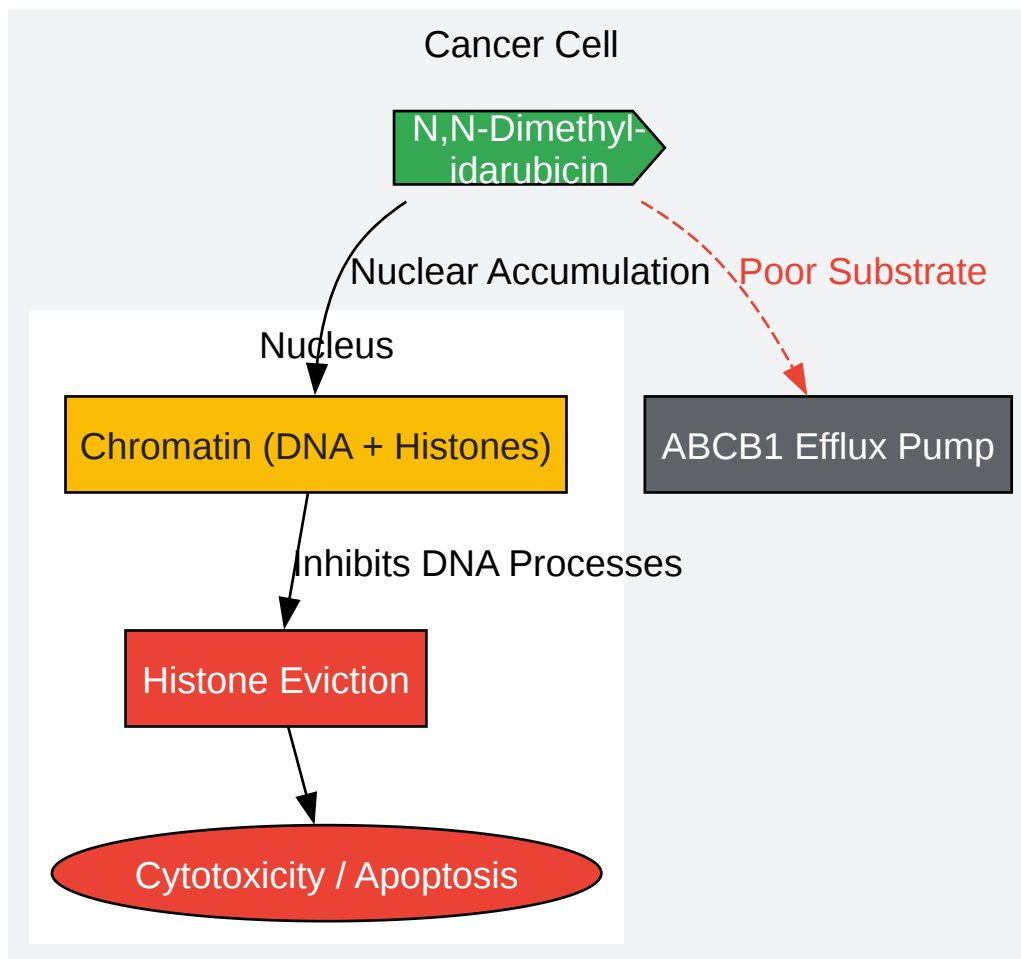
Experimental Workflow: N,N-Dimethyl-idarubicin Solution Preparation



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Caption: Workflow for preparing **N,N-Dimethyl-idarubicin** solutions.

Proposed Mechanism of N,N-Dimethyl-idarubicin in Resistant Cells



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Caption: **N,N-Dimethyl-idarubicin's** proposed mechanism in resistant cells.

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